quantitative analysis cabazitaxel using deuterated standard

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Compound Focus: **Cabazitaxel-d6**

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Analytical Method & Rationale

The quantitative determination of cabazitaxel in biological matrices is crucial for pharmacokinetic studies and therapeutic drug monitoring. The use of a stable isotope-labeled internal standard, specifically **Cabazitaxel-d9**, is the preferred approach as it corrects for analyte loss during preparation and matrix effects during mass spectrometry, ensuring high data accuracy and reproducibility [1] [2].

This protocol outlines a sensitive and validated LC-MS/MS method for the simultaneous quantification of cabazitaxel and its metabolite, docetaxel, in human plasma, using Cabazitaxel-d9 as the internal standard [3].

Method Validation & Performance Data

The following tables summarize the key validation parameters for the analytical method, demonstrating its reliability for supporting clinical studies.

Table 1: Analytical Performance Characteristics of the LC-MS/MS Assay

Parameter	Cabazitaxel	Docetaxel
Calibration Range	1.0 - 150 ng/mL	0.1 - 15 ng/mL [3]

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Parameter	Cabazitaxel	Docetaxel
Inter-day Accuracy & Precision	Within ±15% of nominal value (±20% at LLOQ) [3]	Within ±15% of nominal value (±20% at LLOQ) [3]
Sample Pretreatment	Liquid-liquid extraction with *tert*-butyl methyl ether [3]	Liquid-liquid extraction with *tert*-butyl methyl ether [3]
Chromatographic Column	Zorbax Extend C18 column [3]	Zorbax Extend C18 column [3]

Table 2: Data for Related Substances (Impurities) in Cabazitaxel Drug Substance

Substance	Linear Range (R^2)	LOD	LOQ
Cabazitaxel	LOQ – 0.10% (0.9998) [4]	0.002% [4]	0.008% [4]
CBZM01 Impurity	0.03 – 0.225% (0.9997) [4]	0.002% [4]	73 ng/mL [4]
CBZM02 Impurity	0.03 – 0.225% (0.9997) [4]	0.002% [4]	71 ng/mL [4]
CBZN09 Impurity	0.03 – 0.225% (0.9998) [4]	0.002% [4]	6 ng/mL [4]

Experimental Protocol

Here is the step-by-step workflow for the quantitative analysis of cabazitaxel in human plasma:

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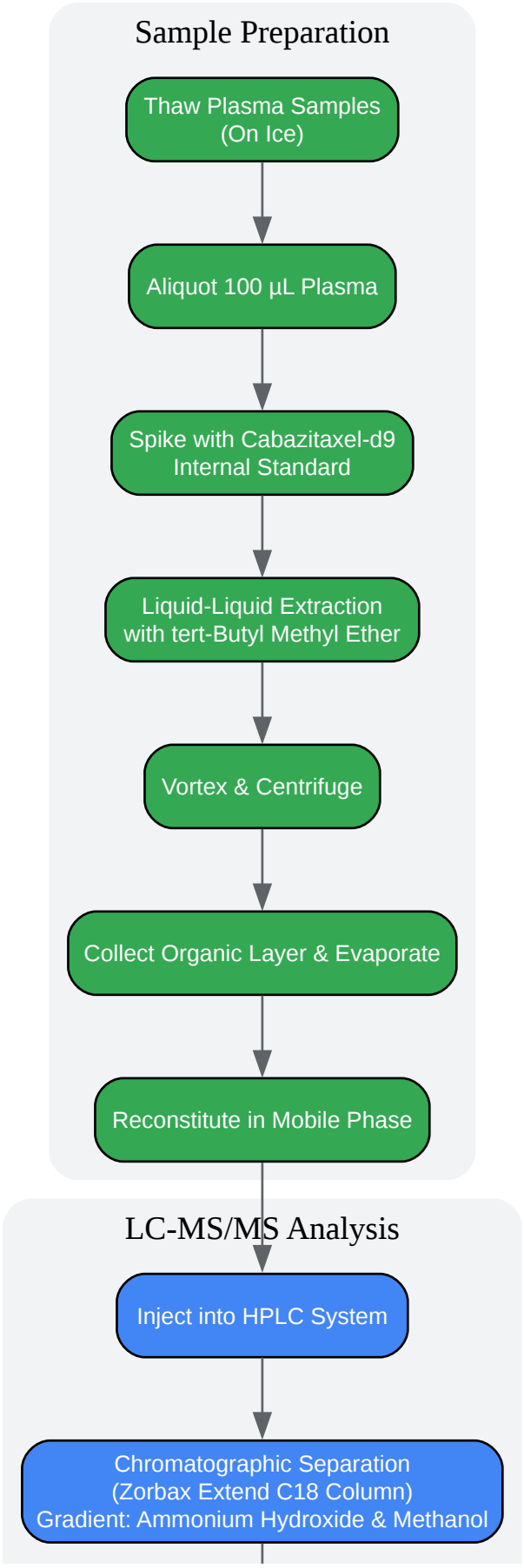

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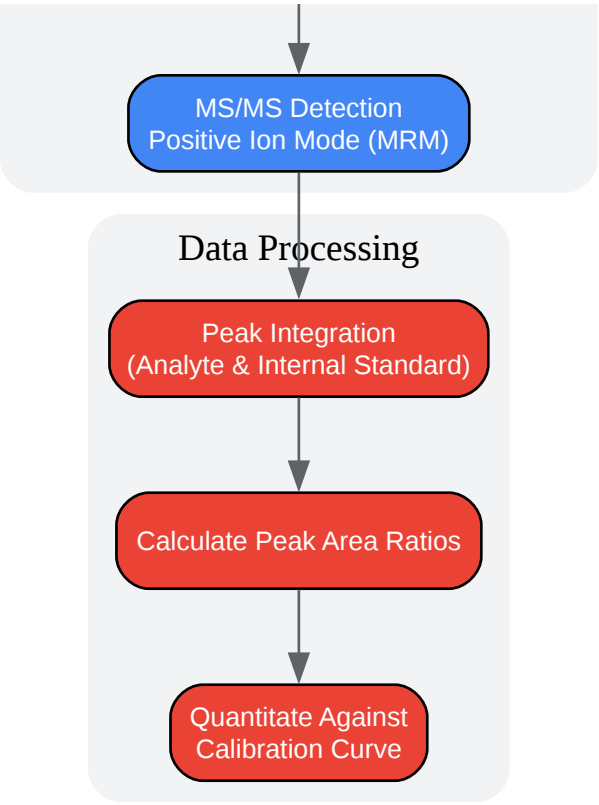

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Sample Preparation

- **Plasma Pretreatment**: Thaw frozen human plasma samples on ice. Aliquot 100 µL into a clean tube.
- **Internal Standard Addition**: Spike the plasma aliquot with a known concentration of **Cabazitaxel-d9** internal standard solution [3].
- **Liquid-Liquid Extraction (LLE)**:
  - Add a volume of **tert-butyl methyl ether** (e.g., 1 mL) to the sample [3].
  - Vortex mix vigorously for 10-15 minutes to ensure complete analyte extraction.
  - Centrifuge the mixture (e.g., 10,000 × g for 5 minutes) to separate the organic and aqueous layers.
- **Post-Extraction Processing**:
  - Transfer the upper organic layer to a new tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen gas in a warm water bath (≈40°C).
  - Reconstitute the dry residue with an appropriate volume of HPLC mobile phase (e.g., 100-200 µL) for injection [4].

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LC-MS/MS Analysis

- **Chromatographic Conditions**:
  - **Column**: Zorbax Extend C18 (100mm × 3.0mm, 1.8µm) or equivalent [4].
  - **Mobile Phase**: Gradient mixture of **10mM Ammonium Hydroxide** (Eluent A) and **Methanol** (Eluent B) [3] [4].
  - **Flow Rate**: 0.8 mL/min [4].
  - **Column Temperature**: 40°C [4].
  - **Injection Volume**: 3 µL [4].
- **Mass Spectrometric Detection**:
  - **Ionization**: Turbo Ion Spray in **positive ion mode** [3].
  - **Scan Mode**: Multiple Reaction Monitoring (MRM). Monitor specific transitions for cabazitaxel, docetaxel, and Cabazitaxel-d9.

Data Calculation

- Integrate the peak areas for cabazitaxel and the Cabazitaxel-d9 internal standard.
- Calculate the peak area ratio (Analyte Area / IS Area) for each calibration standard and sample.
- Generate a calibration curve by plotting the peak area ratio against the nominal concentration of the standards, typically using linear regression with (1/x^2) weighting.
- Calculate the concentration of cabazitaxel in unknown samples by interpolating from the calibration curve.

Key Advantages & Applications

- **High Reliability**: The use of Cabazitaxel-d9 corrects for matrix effects and procedural losses, making the method robust for complex biological samples [2] [5].
- **Proven Clinical Utility**: This method is well-suited for clinical drug monitoring and can support pharmacokinetic studies in patients undergoing treatment with cabazitaxel [3].

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